

# molecular weight and formula of 4-Vinyl-1,7-naphthyridine

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## Compound of Interest

Compound Name: 4-Vinyl-1,7-naphthyridine

Cat. No.: B15249912

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## 4-Vinyl-1,7-naphthyridine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical information regarding **4-Vinyl-1,7-naphthyridine**, a heterocyclic organic compound. Due to the limited availability of specific experimental data for this molecule in the public domain, this guide presents its fundamental molecular characteristics. Broader context on the synthesis and biological significance of the naphthyridine scaffold is also included to provide a framework for potential research and development applications.

## Core Molecular Data

The fundamental quantitative data for **4-Vinyl-1,7-naphthyridine** is summarized below.

Parameter	Value	Source
Molecular Formula	C10H8N2	[1]
Molecular Weight	156.18 g/mol	[1]
IUPAC Name	4-ethenyl-1,7-naphthyridine	[1]
Canonical SMILES	<chem>C=CC1=C2C=CN=CC2=NC=C1</chem>	[1]
InChI Key	HUXKPUFOSQAZFN-UHFFFAOYSA-N	[1]

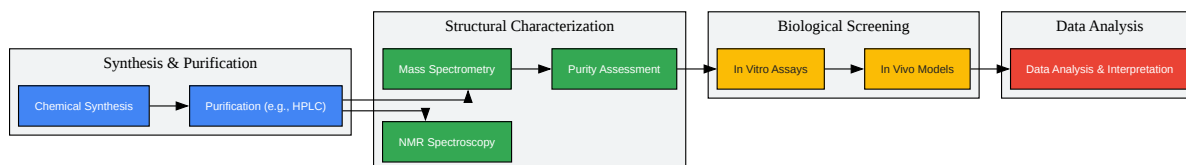
## Synthesis and Biological Context

While specific synthesis protocols for **4-vinyl-1,7-naphthyridine** are not readily available, general methods for the synthesis of the parent 1,7-naphthyridine ring system have been developed. One such method involves the cyclization of 2-cyano-3-pyridylacetonitrile, followed by further chemical transformations to yield the unsubstituted 1,7-naphthyridine.[2] Microwave-assisted synthesis has been reported as an efficient and environmentally friendly approach for preparing naphthyridine derivatives.[2]

The broader class of naphthyridines is of significant interest to medicinal chemists due to their wide range of biological activities.[3][4][5] Various derivatives have been investigated for their potential as antibacterial, antifungal, anticancer, and anti-inflammatory agents.[3][4][5][6][7] For instance, nalidixic acid, a 1,8-naphthyridine derivative, was a notable antibacterial agent.[6] The diverse biological activities of naphthyridine alkaloids from natural sources underscore the therapeutic potential of this scaffold.[3][4][5]

## Illustrative Experimental Workflow

The following diagram illustrates a general workflow for the characterization and biological evaluation of a novel compound like **4-Vinyl-1,7-naphthyridine**. This is a hypothetical workflow and does not represent published experimental data for this specific molecule.

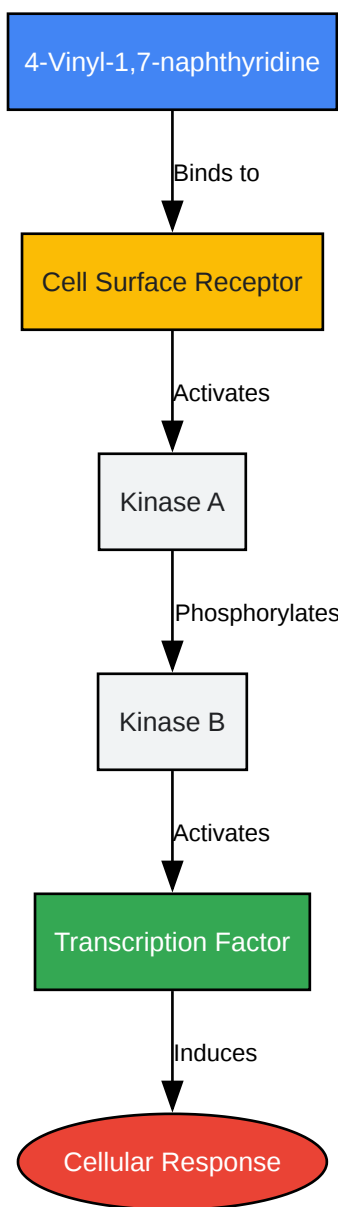


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Caption: General workflow for synthesis, characterization, and biological evaluation of a chemical compound.

## Hypothetical Signaling Pathway Involvement

To illustrate how a novel naphthyridine derivative might be investigated, the following diagram depicts a hypothetical signaling pathway. This is a generic representation and is not based on experimental evidence for **4-Vinyl-1,7-naphthyridine**.



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Caption: A hypothetical signaling cascade initiated by the binding of a compound to a cell surface receptor.

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## References

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